

Personal protective equipment for handling 4-(3'-Methylphenyl)amino-3-pyridinesulfonamide

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Compound of Interest

Compound Name: 4-(3'-Methylphenyl)amino-3-pyridinesulfonamide

Cat. No.: B135653

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Essential Safety and Handling Guide for 4-(3'-Methylphenyl)amino-3-pyridinesulfonamide

This guide provides crucial safety and logistical information for the handling and disposal of **4-(3'-Methylphenyl)amino-3-pyridinesulfonamide** (CAS No. 72811-73-5). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Safety Overview

While **4-(3'-Methylphenyl)amino-3-pyridinesulfonamide** is not classified as hazardous under the Globally Harmonized System (GHS), it is imperative to handle it with caution as it is a pharmaceutical intermediate with unknown long-term toxicological properties.^[1] Overexposure may lead to irritation of the eyes, skin, and respiratory system.^[1]

Safety and Handling Information	Details	Reference
CAS Number	72811-73-5	[1] [2]
Molecular Formula	C12H13N3O2S	[2]
Physical Form	Solid, powder	[3]
GHS Classification	Not classifiable	[1]
Primary Hazards	May cause eye, skin, and respiratory irritation upon overexposure.	[1]
Storage	Store in a cool, dry, well-ventilated area in a tightly sealed container.	[1] [3]

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment must be worn when handling **4-(3'-Methylphenyl)amino-3-pyridinesulfonamide**.

Eye and Face Protection:

- Wear chemical safety goggles that provide a complete seal around the eyes.
- If there is a risk of splashing, a face shield should be worn in addition to safety goggles.[\[4\]](#)

Hand Protection:

- Chemical-resistant gloves are required. Nitrile or neoprene gloves are recommended as they provide good resistance to a range of chemicals, including aromatic amines.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Gloves must be inspected for any signs of degradation or puncture before use.
- Contaminated gloves should be removed and replaced immediately. Never reuse disposable gloves.

Skin and Body Protection:

- A standard laboratory coat should be worn and kept fully buttoned.
- Ensure that legs and feet are fully covered. Closed-toe shoes are mandatory.
- For larger quantities or when generating dust, consider using a chemical-resistant apron or coveralls.[\[4\]](#)

Respiratory Protection:

- Work in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations low.[\[1\]](#)
- If a fume hood is not available or if dust is generated, a NIOSH-approved respirator with a particulate filter may be necessary.

Operational and Disposal Plans

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure that the work area is clean and uncluttered. Locate the nearest eyewash station and safety shower.
- Donning PPE: Put on all required personal protective equipment as outlined above.
- Weighing and Transfer: Conduct all weighing and transfer operations within a chemical fume hood or a ventilated balance enclosure to minimize dust inhalation.
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water.
- Cleaning: Clean the work area and any equipment used with an appropriate solvent. Dispose of cleaning materials as hazardous waste.

Disposal Plan:

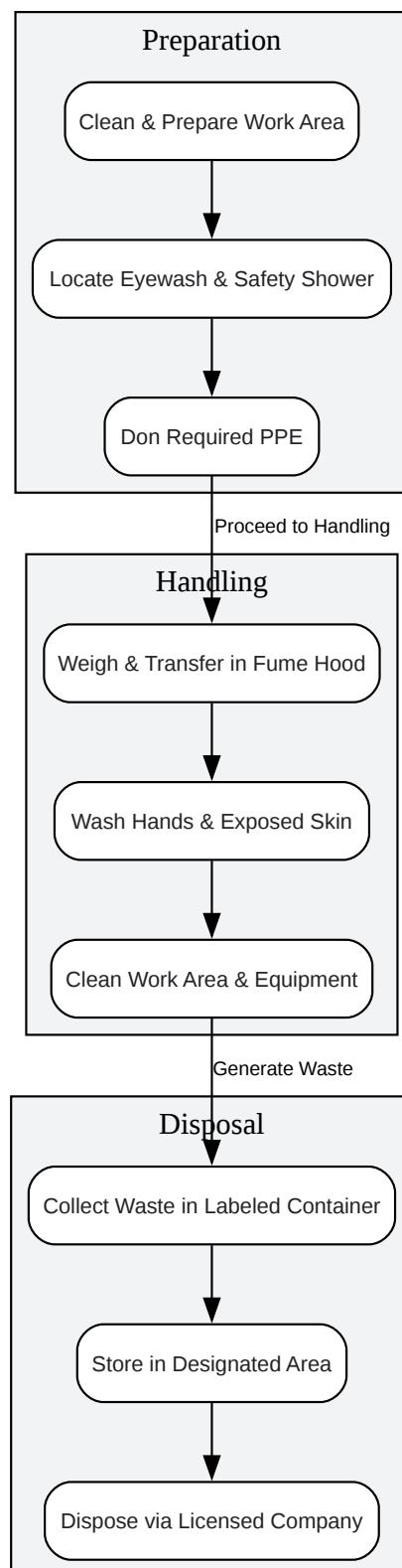
All waste containing **4-(3'-Methylphenyl)amino-3-pyridinesulfonamide** must be treated as hazardous chemical waste.

- Waste Collection:
 - Collect all solid waste, including contaminated gloves, weigh papers, and disposable labware, in a designated, clearly labeled, and sealed hazardous waste container.
 - Aqueous solutions should be collected in a separate, labeled hazardous waste container. Ensure the container is compatible with the waste.[\[8\]](#)
- Labeling: Label the hazardous waste container with "Hazardous Waste" and the full chemical name: "**4-(3'-Methylphenyl)amino-3-pyridinesulfonamide**."
- Storage: Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.[\[8\]](#)
- Disposal: Arrange for the disposal of the hazardous waste through a licensed environmental waste management company.[\[9\]](#)[\[10\]](#) Do not dispose of this chemical down the drain or in the regular trash.[\[10\]](#)

Emergency Procedures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately flush the skin with plenty of running water for at least 15 minutes while removing contaminated clothing. Seek medical attention.[\[1\]](#)
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[\[1\]](#)

Workflow for Safe Handling and Disposal

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Caption: Workflow for the safe handling and disposal of **4-(3'-Methylphenyl)amino-3-pyridinesulfonamide**.

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Phone: (601) 213-4426
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